

Technical Guide: Preparation and Handling of AHR-13268D Stock Solutions

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Compound of Interest

Compound Name:	Ahr 13268D
CAS No.:	130838-11-8
Cat. No.:	B1665082

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Executive Summary & Scientific Context

AHR-13268D is a potent, orally active antihistaminic and antiallergic agent. It functions primarily as an inhibitor of histamine release from mast cells and an antagonist of the H1 receptor.



CRITICAL DISAMBIGUATION: "AHR" Nomenclature

Before proceeding, researchers must verify the identity of their compound to ensure experimental validity.

- AHR-13268D (Compound in this guide): An antihistamine/antiallergic agent.^[1] The "AHR" prefix likely refers to the originator code (e.g., A.H. Robins).
- AhR (Aryl Hydrocarbon Receptor): A ligand-activated transcription factor involved in xenobiotic metabolism (e.g., targets like TCDD, FICZ, CH-223191).
- Action Required: Confirm your experimental intent. If you are studying dioxin signaling or xenobiotic metabolism, AHR-13268D is likely not the correct modulator, unless used as a

negative control or specific antihistamine comparator.

Physicochemical Profile

Understanding the physical properties is essential for accurate molarity calculations and solubility assessments.

Property	Detail
Compound Name	AHR-13268D
Chemical Name	Benzoic acid, 4-[3-[4-[bis(4-fluorophenyl)-hydroxymethyl]-1-piperidiny]propoxy]-, monosodium salt
CAS Number	130838-11-8
Molecular Formula	C ₂₈ H ₂₈ F ₂ NO ₄ Na
Molecular Weight	~503.51 g/mol (Note: Check specific batch CoA for exact MW including hydration/salt form)
Solubility	Soluble in DMSO (typically >10 mM); Soluble in Water (variable, pH dependent)
Appearance	White to off-white solid

Materials & Equipment

Reagents

- AHR-13268D (Solid): Store at room temperature (desiccated) or 4°C as per vendor CoA.
- Dimethyl Sulfoxide (DMSO): Anhydrous, ≥99.9% purity, sterile-filtered (Cell Culture Grade).
 - Why High Purity? Water accumulation in DMSO decreases solubility and can hydrolyze sensitive compounds.

Equipment

- Analytical Balance (Precision: 0.01 mg).

- Vortex Mixer.
- Centrifuge (for spinning down powder).
- Amber Glass Vials or Polypropylene Cryovials (DMSO-resistant).
- Pipettes and sterile, aerosol-barrier tips.

Protocol: Preparation of 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution. Adjust volumes based on the specific mass available.

Step 1: Mass Verification & Calculation

Do not rely solely on the mass stated on the commercial vial label. Residual solvent or packing variance can alter the actual mass.

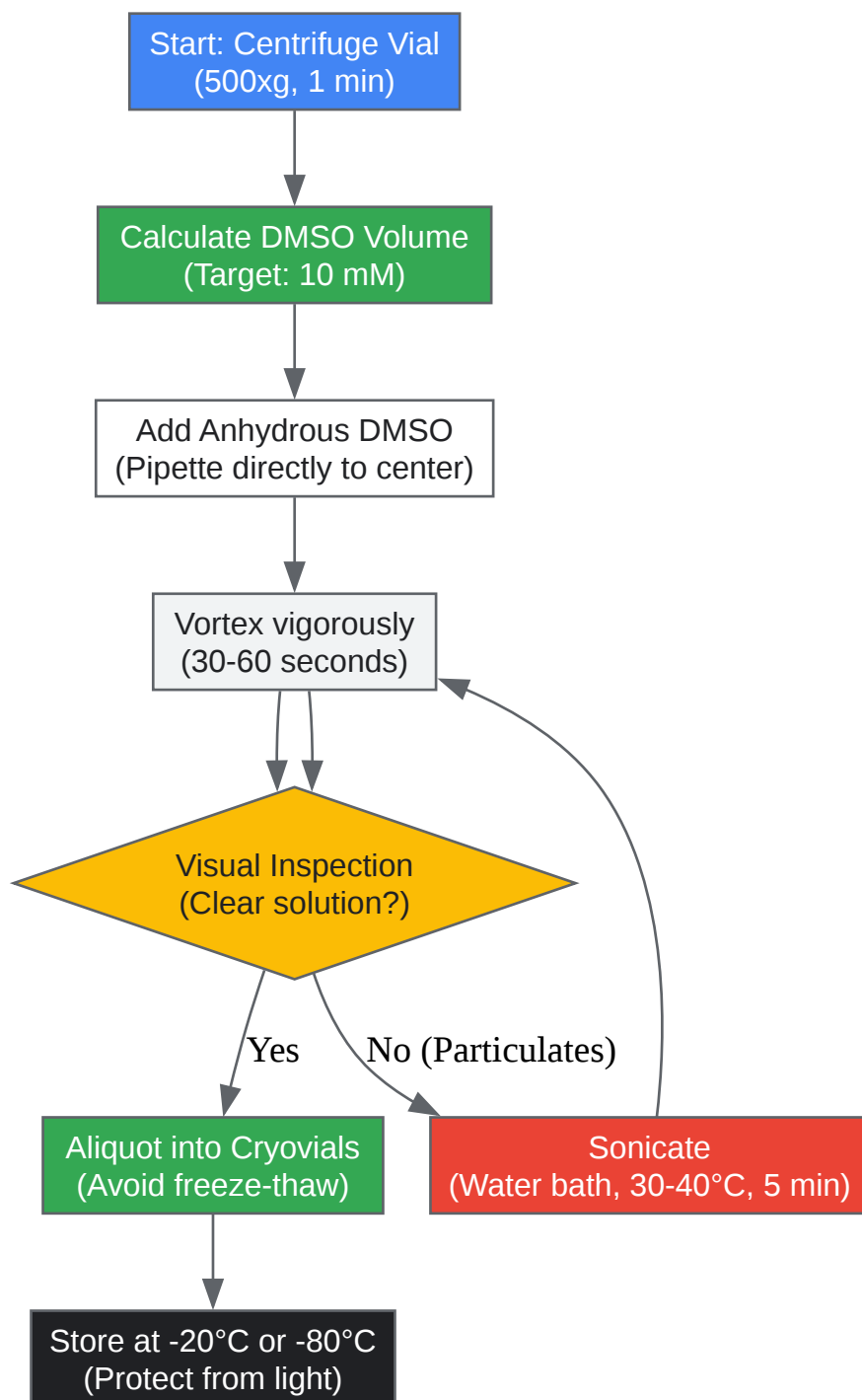
- Centrifuge the product vial at 500 x g for 1 minute to ensure all powder is at the bottom.
- Weigh the solid if transferring to a new vial, or calculate the volume of DMSO needed based on the vendor's stated mass if dissolving directly in the product vial (less precise).

Formula:

Example Calculation:

- Mass: 5.0 mg
- MW: 503.51 g/mol
- Target Concentration: 10 mM (0.01 M)

Step 2: Dissolution Workflow



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Figure 1: Step-by-step workflow for the solubilization of AHR-13268D.

Step 3: Troubleshooting Solubility

If the compound does not dissolve completely after vortexing:

- Sonication: Place the sealed vial in an ultrasonic water bath for 5–10 minutes.
- Warming: Gently warm the solution to 37°C (water bath). Do not exceed 50°C.
- Clarification: If particulates persist, centrifuge at 10,000 x g for 5 minutes. Use the supernatant, but note that the actual concentration may be lower than calculated.

Storage & Stability

- Short-term (Days): 4°C in the dark.
- Long-term (Months): -20°C or -80°C.[2]
- Freeze-Thaw Stability: AHR-13268D is a salt and generally stable, but repeated freeze-thaw cycles can induce precipitation or hydrolysis.
 - Recommendation: Aliquot into single-use volumes (e.g., 20 µL or 50 µL) to prevent cycling the bulk stock.

Usage in Biological Assays[5]

When using the stock solution in cell culture or enzymatic assays, the final DMSO concentration must be controlled to prevent solvent toxicity.

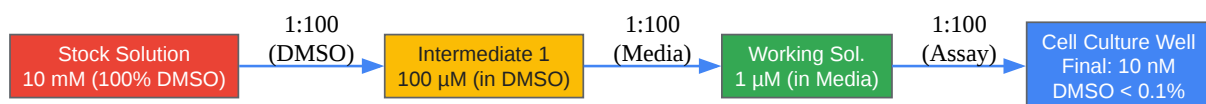
Dilution Strategy (Serial Dilution)

Direct dilution from 10 mM to nanomolar range (e.g., IC₅₀ ~0.51 nM) requires intermediate steps to maintain pipetting accuracy.

Example: Targeting 10 nM Final Assay Concentration

Step	Source	Volume	Diluent	Volume	Final Conc.	DMSO %
Stock	10 mM Stock	-	-	-	10 mM	100%
Inter. 1	10 mM Stock	2 μ L	Media/Buffer	1998 μ L	10 μ M	0.1%
Inter. 2	10 μ M Inter. 1	10 μ L	Media/Buffer	990 μ L	100 nM	0.001%
Assay	100 nM Inter. 2	10 μ L	Cell Culture (90 μ L)	90 μ L	10 nM	<0.0001%

Note: If the compound precipitates in aqueous media (Inter. 1), prepare the intermediate dilution in pure DMSO first (e.g., 10 mM \rightarrow 100 μ M in DMSO), then dilute into media.



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Figure 2: Recommended serial dilution scheme to minimize DMSO shock to cells.

Quality Control (Self-Validation)

To ensure the stock solution is viable:

- Visual Check: Hold the vial against a light source. The solution must be perfectly clear. Any turbidity indicates precipitation.
- Precipitation Test: Add 5 μ L of stock to 1 mL of your specific assay buffer (e.g., PBS or DMEM). Vortex and inspect. If a cloudy precipitate forms immediately, the compound is insoluble at that concentration in aqueous buffer; lower the working concentration.

References

- Nolan, J. C., et al. (1990). "The in vivo and in vitro activity of AHR-13268D, a new antiallergic/antihistaminic agent." [3] Agents and Actions, 31(3-4), 210-218.
- MedChemExpress. "AHR-13268D Product Datasheet & Solubility."
- Gaylord Chemical. "Dimethyl Sulfoxide (DMSO) Solubility Data."
- Sigma-Aldrich. "Dimethyl Sulfoxide (DMSO) Product Information."

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Sources

- 1. research.vu.nl [research.vu.nl]
- 2. AhR agonist 8 | Aryl Hydrocarbon Receptor | 3036895-67-4 | Invivochem [invivochem.com]
- 3. benzoic acid, 65-85-0 [thegoodscentcompany.com]
- To cite this document: BenchChem. [Technical Guide: Preparation and Handling of AHR-13268D Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1665082/docs#technical-guide-preparation-and-handling-of-ahr-13268d-stock-solutions>]

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